

Essential Safety and Logistics for Handling But-2-enamide

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Compound of Interest

Compound Name: But-2-enamide

Cat. No.: B7942871

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling compounds with known hazards. This guide provides essential, immediate safety and logistical information for the handling of **But-2-enamide**, a compound identified as a skin, eye, and respiratory irritant.^[1] Adherence to these procedural steps will minimize risk and ensure safe operational and disposal practices.

Key Compound Data

A summary of the key quantitative data for **But-2-enamide** is provided in the table below to facilitate easy reference.

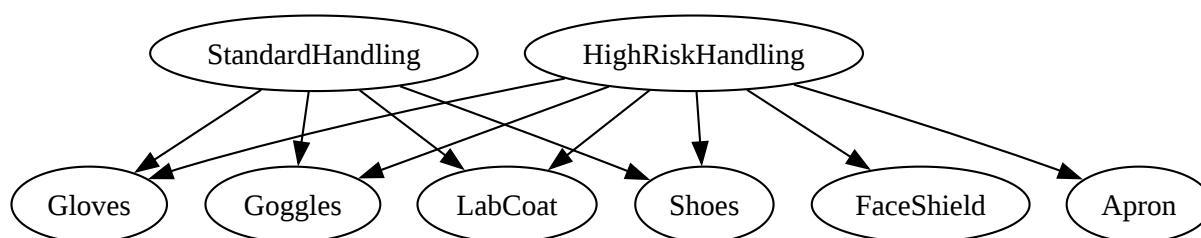
Property	Value
Molecular Formula	C4H7NO
Molecular Weight	85.10 g/mol
Appearance	Colorless to pale yellow liquid or solid
Solubility	Soluble in polar solvents (e.g., water, alcohols)
Boiling Point (Normal)	421.48 K
Melting Point (Normal)	262.95 K

(Source: PubChem CID 5354487, Cheméo CAS 23350-58-5)^{[1][2]}

Personal Protective Equipment (PPE)

The selection and proper use of PPE are critical to mitigate the risks associated with **But-2-enamide**. The following PPE is mandatory when handling this compound:

- **Hand Protection:** Wear chemical-resistant gloves. Nitrile or neoprene gloves are recommended. Always inspect gloves for integrity before use and double-gloving may be appropriate for operations with a higher risk of splash or contamination.[3]
- **Eye and Face Protection:** Chemical safety goggles are required at a minimum.[4] For procedures with a significant splash hazard, a face shield worn over safety goggles is essential.
- **Body Protection:** A laboratory coat must be worn to protect skin and personal clothing. For tasks with a higher potential for contamination, a chemical-resistant apron or coveralls should be worn over the lab coat.[3]
- **Footwear:** Closed-toe shoes are mandatory in the laboratory to protect from spills.[3]
- **Respiratory Protection:** All handling of **But-2-enamide** that may generate dust or aerosols must be conducted in a certified chemical fume hood to prevent inhalation.[4][5]



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Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **But-2-enamide** is crucial for safety and experimental integrity.

Preparation and Pre-Handling

- Designated Area: All work with **But-2-enamide** must be conducted in a designated area, such as a chemical fume hood, to control exposure.[\[4\]](#)[\[5\]](#)
- Ventilation: Ensure the chemical fume hood is functioning correctly before commencing any work.
- Emergency Equipment: Verify that a safety shower, eyewash station, and a spill kit are readily accessible and unobstructed.
- Review Safety Data Sheet (SDS): Before beginning work, thoroughly review the SDS for **But-2-enamide** to be familiar with all potential hazards and emergency procedures.
- Donning PPE: Put on all required PPE as outlined in the section above before entering the designated handling area.

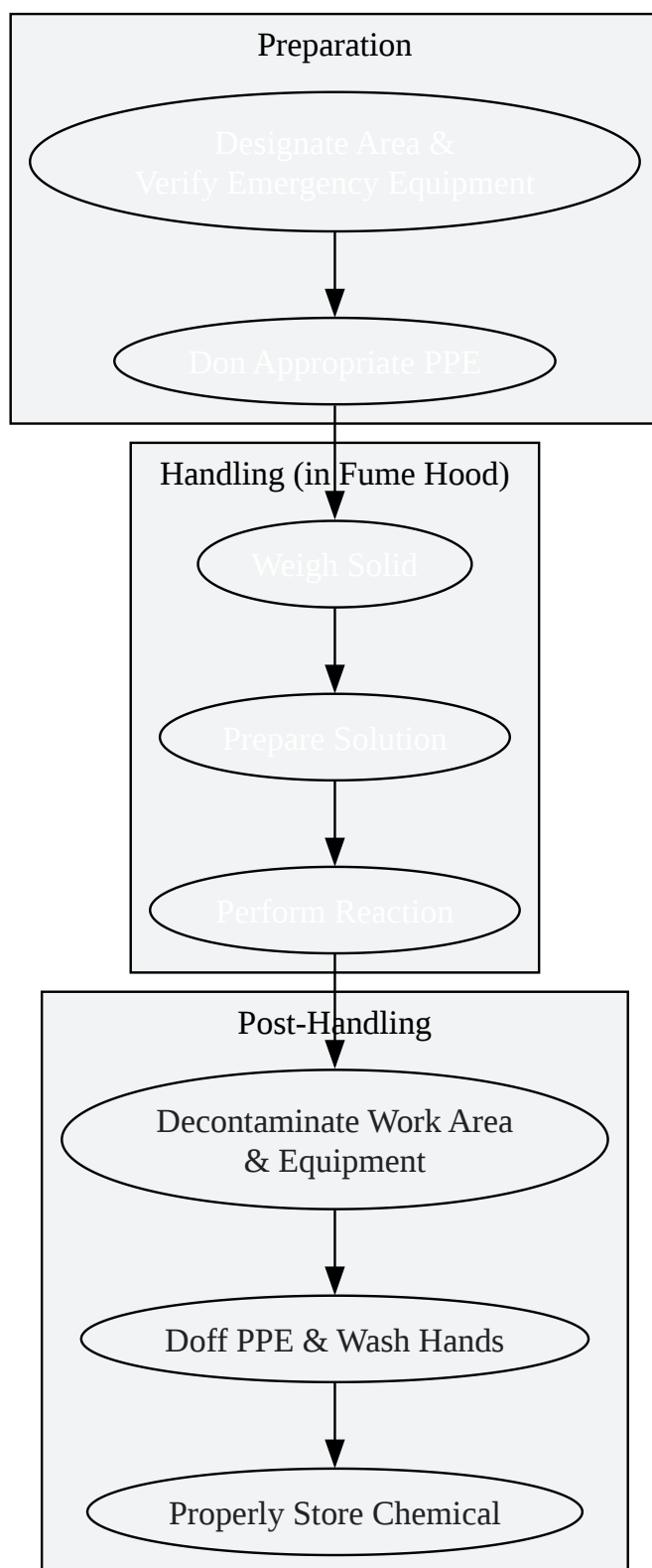
Handling Procedures

- Weighing: If handling **But-2-enamide** as a solid, weigh the compound within the chemical fume hood or a ventilated balance enclosure to contain any dust.[\[6\]](#) Use a disposable weigh boat to minimize contamination of the balance.
- Dissolving: When preparing solutions, slowly add the solid **But-2-enamide** to the solvent to prevent splashing.
- Reactions: Keep all reaction vessels containing **But-2-enamide** closed whenever possible to minimize the release of vapors.
- Transportation: When moving **But-2-enamide** within the laboratory, use secondary containment, such as a bottle carrier, to prevent spills in transit.[\[4\]](#)

Post-Handling and Decontamination

- Decontaminate Work Area: Upon completion of work, decontaminate all surfaces and equipment that may have come into contact with **But-2-enamide** using an appropriate cleaning agent.
- Doffing PPE: Remove PPE carefully to avoid cross-contamination. Remove gloves last and wash hands thoroughly with soap and water immediately after.

- Storage: Store **But-2-enamide** in a well-ventilated area, away from incompatible materials such as strong acids, bases, and oxidizing agents.^[7] The storage container should be clearly labeled with the chemical name and hazard warnings.



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Disposal Plan

Proper disposal of **But-2-enamide** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

- **Waste Streams:** All waste containing **But-2-enamide**, including contaminated labware (e.g., pipette tips, vials), PPE, and cleaning materials, must be segregated from non-hazardous waste.[8]
- **Labeling:** Use a dedicated, leak-proof, and clearly labeled hazardous waste container. The label must include "Hazardous Waste" and the full chemical name "**But-2-enamide**."[8] Avoid using abbreviations.
- **Incompatible Wastes:** Do not mix **But-2-enamide** waste with incompatible materials such as strong acids, bases, or oxidizing agents in the same waste container.[9]

Disposal Procedure

- **Solid Waste:** Collect all solid waste contaminated with **But-2-enamide** (e.g., gloves, weigh boats, paper towels) in the designated hazardous waste container.
- **Liquid Waste:** Collect all liquid waste containing **But-2-enamide** in a separate, compatible, and labeled hazardous waste container.
- **Empty Containers:** "Empty" containers of **But-2-enamide** must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste. Once decontaminated, the container can be disposed of according to institutional guidelines.
- **Waste Pickup:** Once the hazardous waste container is full, arrange for its collection by your institution's environmental health and safety (EHS) department for proper disposal in accordance with federal, state, and local regulations.

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